

An In-depth Technical Guide to the Solubility of 1-Dimethylamino-2-propanol

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Compound of Interest

Compound Name: 1-Dimethylamino-2-propanol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **1-dimethylamino-2-propanol** in various solvents. The information is curated for professionals in research, scientific, and drug development fields, offering both qualitative and predicted quantitative data, alongside detailed experimental protocols for solubility determination.

Core Topic: Solubility of 1-Dimethylamino-2-propanol

1-Dimethylamino-2-propanol, a tertiary amine with a hydroxyl group, exhibits a versatile solubility profile owing to its molecular structure. The presence of both a polar hydroxyl group and a basic dimethylamino group allows for hydrogen bonding and acid-base interactions, influencing its miscibility and solubility in a range of solvents.

Data Presentation: Solubility in Various Solvents

The solubility of **1-dimethylamino-2-propanol** has been reported across a variety of solvents. While precise quantitative data is not extensively available in the public domain for all organic solvents, the following table summarizes the known qualitative and predicted solubility information.

Solvent	Chemical Formula	Type	Solubility
Water	H ₂ O	Polar Protic	Fully Miscible[1][2][3]
Methanol	CH ₃ OH	Polar Protic	Soluble[2][4]
Chloroform	CHCl ₃	Polar Aprotic	Slightly Soluble[3]
Ethyl Acetate	C ₄ H ₈ O ₂	Polar Aprotic	Slightly Soluble[3]
Most Organic Solvents	-	-	Generally Soluble[5]

Experimental Protocols

Detailed methodologies are crucial for the accurate determination of solubility. Below are protocols for assessing the solubility of **1-dimethylamino-2-propanol** in various solvents.

Method 1: Visual Miscibility Determination (for Liquid Solvents)

This method is a straightforward approach to determine if **1-dimethylamino-2-propanol** is miscible with a liquid solvent.

Materials:

- **1-dimethylamino-2-propanol** (high purity)
- Solvent of interest (e.g., ethanol, acetone, toluene, hexane)
- Graduated cylinders or volumetric pipettes
- Test tubes or vials with caps
- Vortex mixer

Procedure:

- Preparation: Ensure all glassware is clean and dry.

- **Mixing:** In a test tube, combine equal volumes (e.g., 2 mL each) of **1-dimethylamino-2-propanol** and the chosen solvent.
- **Agitation:** Securely cap the test tube and vortex the mixture for 30-60 seconds to ensure thorough mixing.
- **Observation:** Allow the mixture to stand for at least 5 minutes and observe.
 - **Miscible:** A single, clear, homogeneous phase indicates that the two liquids are miscible.
 - **Immiscible:** The formation of two distinct layers indicates immiscibility.
 - **Partially Miscible:** A cloudy or turbid appearance that does not separate into distinct layers may suggest partial miscibility.

Method 2: Gravimetric Determination of Solubility (for Solid Solvents or Precise Liquid Solubility)

This method provides a quantitative measure of solubility.

Materials:

- **1-dimethylamino-2-propanol**
- Solvent of interest
- Analytical balance
- Saturated solution preparation vessel (e.g., flask with a magnetic stirrer)
- Constant temperature bath or incubator
- Syringe filters (chemically compatible with the solvent)
- Pre-weighed evaporation dish

Procedure:

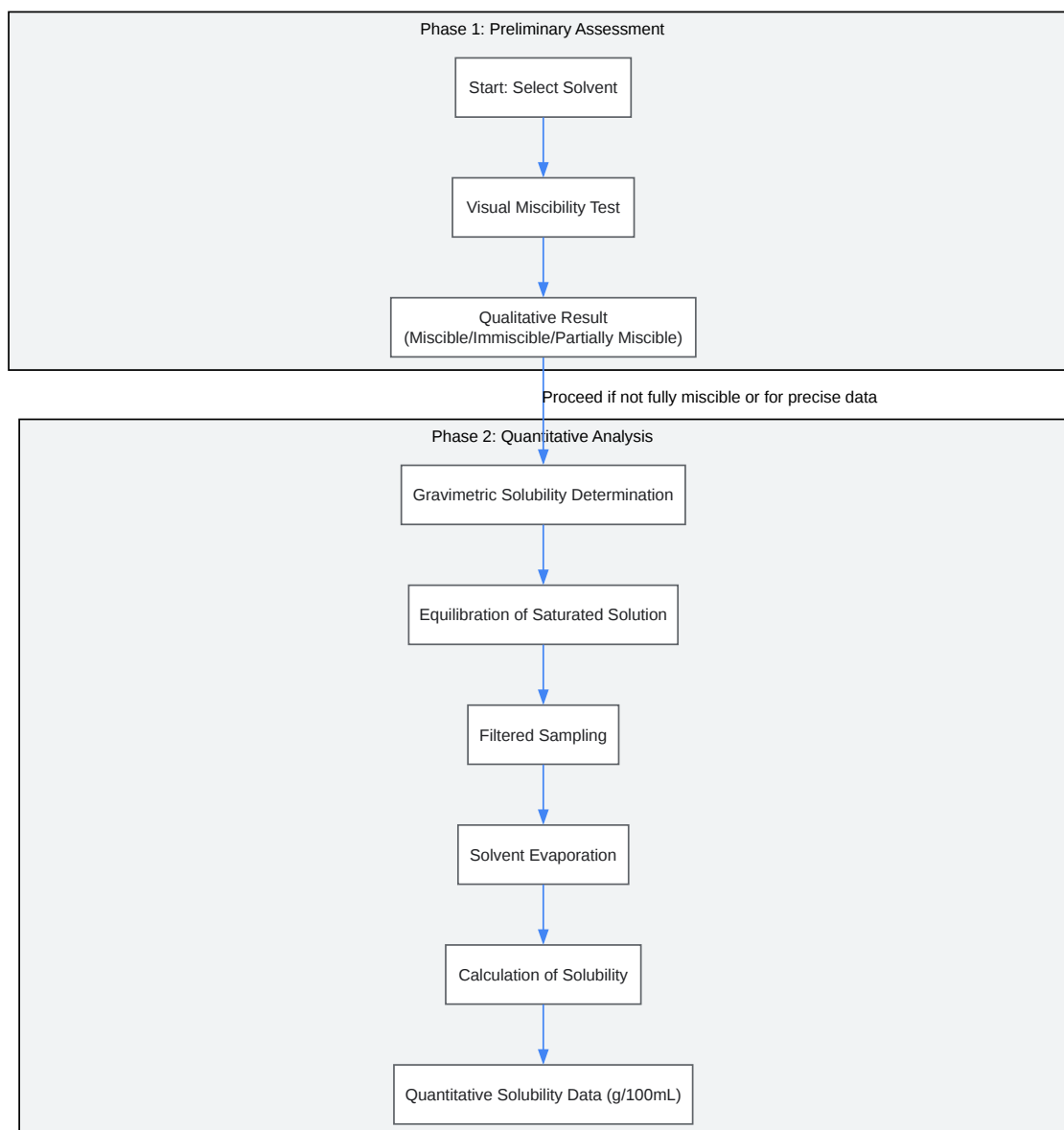
- Saturation: Add an excess of **1-dimethylamino-2-propanol** to a known volume or mass of the solvent in the preparation vessel.
- Equilibration: Place the vessel in a constant temperature bath and stir the mixture for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached. The temperature should be recorded and maintained.
- Sampling: Once equilibrium is achieved, stop the stirring and allow any undissolved solute to settle. Carefully draw a known volume of the supernatant (the clear liquid phase) using a syringe fitted with a filter to remove any undissolved microparticles.
- Solvent Evaporation: Dispense the filtered, saturated solution into a pre-weighed evaporation dish.
- Drying: Place the evaporation dish in a vacuum oven at a suitable temperature to evaporate the solvent completely, leaving behind the dissolved **1-dimethylamino-2-propanol**.
- Weighing: Once the solvent has been fully evaporated, weigh the evaporation dish containing the solute residue.
- Calculation: The solubility can be calculated using the following formula:

$$\text{Solubility (g/100 mL)} = [(\text{Mass of dish + residue}) - (\text{Mass of empty dish})] / (\text{Volume of saturated solution taken}) * 100$$

Mandatory Visualizations

Logical Relationship: Solubility Determination Workflow

The following diagram illustrates the logical workflow for determining the solubility of **1-dimethylamino-2-propanol**.



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Caption: Workflow for Solubility Determination of **1-dimethylamino-2-propanol**.

Signaling Pathway: Not Applicable

The concept of signaling pathways is not directly relevant to the chemical property of solubility for a small molecule like **1-dimethylamino-2-propanol**. Therefore, a diagram depicting a signaling pathway is not included.

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